

solubility profile of N-Boc-2-piperidinecarboxylic acid in common organic solvents

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Compound of Interest

Compound Name: *N*-Boc-2-piperidinecarboxylic acid

Cat. No.: B130423

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Application Note: Solubility Profile of N-Boc-2-piperidinecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Boc-2-piperidinecarboxylic acid is a pivotal chiral building block in the synthesis of pharmaceuticals and other complex organic molecules. Its solubility in various organic solvents is a critical parameter for reaction setup, purification, and formulation development. This document provides a summary of the known solubility characteristics of **N-Boc-2-piperidinecarboxylic acid** and offers a detailed protocol for determining its solubility in common organic solvents.

Solubility Data

The solubility of **N-Boc-2-piperidinecarboxylic acid** has been qualitatively and semi-quantitatively described in several sources. The available data is summarized in the table below. It is important to note that comprehensive quantitative data across a wide range of solvents is not readily available in the public domain, underscoring the need for experimental determination for specific applications.

| Solvent | Formula | Type | Solubility | Citation |
|-------------------------|----------------------------------|---------------|-------------------------|----------|
| Methanol | CH ₃ OH | Polar Protic | Soluble | [1] |
| Dimethylformamide (DMF) | C ₃ H ₇ NO | Polar Aprotic | 150 g/L (0.3 g in 2 mL) | [2] |
| Chloroform | CHCl ₃ | Non-polar | Soluble | |
| Water | H ₂ O | Polar Protic | Insoluble | |

Note: The solubility in chloroform and water is based on information for the related (S) isomer and general principles of solubility for similar molecules.

Experimental Protocol: Determination of Solubility of N-Boc-2-piperidinecarboxylic Acid

This protocol outlines a standard laboratory procedure for determining the solubility of **N-Boc-2-piperidinecarboxylic acid** in a given organic solvent at a specific temperature.

Materials:

- **N-Boc-2-piperidinecarboxylic acid** (solid)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to at least 0.1 mg)
- Vials with screw caps (e.g., 4 mL)
- Magnetic stirrer and stir bars or a vortex mixer
- Constant temperature bath or incubator
- Syringe filters (0.22 µm or 0.45 µm, compatible with the solvent)
- Syringes
- Volumetric flasks

- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for concentration analysis

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **N-Boc-2-piperidinocarboxylic acid** to a vial. The excess should be visually apparent to ensure a saturated solution is formed.
 - Pipette a known volume of the selected organic solvent into the vial.
 - Cap the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath set to the desired temperature (e.g., 25 °C) and stir the mixture vigorously using a magnetic stirrer for a predetermined equilibration time (e.g., 24 hours) to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After the equilibration period, stop the stirring and allow the undissolved solid to settle for at least 30 minutes at the constant temperature.
 - Carefully draw the supernatant (the clear liquid phase) into a syringe.
 - Attach a syringe filter to the syringe and filter the supernatant into a clean, pre-weighed vial to remove any undissolved microparticles.
- Gravimetric Analysis (for a rough estimate):
 - Weigh the vial containing the filtered saturated solution.
 - Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a temperature below the compound's melting point.
 - Once the solvent is completely evaporated, weigh the vial containing the dried solid.

- Calculate the solubility based on the mass of the dissolved solid and the volume of the solvent used.
- Quantitative Analysis (HPLC/UV-Vis - Recommended):
 - Accurately dilute a known volume of the filtered saturated solution with the same solvent using volumetric flasks to bring the concentration within the linear range of the analytical instrument.
 - Prepare a series of standard solutions of **N-Boc-2-piperidinecarboxylic acid** of known concentrations in the same solvent.
 - Analyze the standard solutions and the diluted sample solution using a validated HPLC or UV-Vis method.
 - Construct a calibration curve from the standard solutions.
 - Determine the concentration of the diluted sample from the calibration curve and calculate the original concentration of the saturated solution, accounting for the dilution factor.

Data Calculation:

Solubility (g/L) = (Concentration of dissolved compound in g/L)

Experimental Workflow



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Caption: Workflow for determining the solubility of **N-Boc-2-piperidinecarboxylic acid**.

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References

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